

2-Bromo-3,5-dichloropyridine safety, handling, and hazards

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Compound of Interest

Compound Name: 2-Bromo-3,5-dichloropyridine

Cat. No.: B080469

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An In-depth Technical Guide to the Safety, Handling, and Hazards of 2-Bromo-3,5-dichloropyridine

This document provides a comprehensive technical overview of the safety, handling, and potential hazards associated with **2-Bromo-3,5-dichloropyridine** (CAS No. 14482-51-0). It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who may handle this compound. The information compiled is derived from publicly available safety data sheets and chemical databases.

Chemical and Physical Properties

2-Bromo-3,5-dichloropyridine is a halogenated pyridine derivative used as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} Its physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	14482-51-0	[3][4][5]
Molecular Formula	C ₅ H ₂ BrCl ₂ N	[3][4]
Molecular Weight	226.88 g/mol	[3]
Appearance	White to yellow or brown solid/powder/crystal	[4][5]
Melting Point	41.0 to 45.0 °C	
XLogP3	3.2	[3]
Flash Point	Not applicable / No information available	[4][6]

Hazard Identification and Classification

2-Bromo-3,5-dichloropyridine is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[3][7][8] Inconsistent signal words ("Warning" and "Danger") are reported by different suppliers; however, "Warning" is more commonly associated with its GHS classification.[3][4][9]

GHS Hazard Classification

Hazard Class	GHS Code	Description
Acute Toxicity, Oral	H302 / H301	Harmful or Toxic if swallowed[3][4]
Acute Toxicity, Dermal	H312	Harmful in contact with skin[3]
Skin Corrosion/Irritation	H315	Causes skin irritation[3][7]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation[3][7]
Acute Toxicity, Inhalation	H332	Harmful if inhaled[3]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation[3][7]

Handling and Storage

Proper handling and storage procedures are critical to ensure safety and maintain the chemical's integrity.

Safe Handling Procedures:

- Ventilation: Always handle in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of dust or vapors.[10][11]
- Personal Protective Equipment (PPE): Wear appropriate PPE at all times as detailed in Section 4.[10]
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[10][12]
- Aerosol/Dust Prevention: Avoid the formation and inhalation of dust and aerosols.[10]
- Hygiene: Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in areas where the chemical is handled.[6][11]

Storage Conditions:

- Container: Store in a tightly closed, original container in a cool, dry, and well-ventilated place.
[\[10\]](#)[\[11\]](#)
- Incompatibilities: Keep away from incompatible substances, particularly strong oxidizing agents.[\[6\]](#)[\[11\]](#)
- Ignition Sources: Keep away from heat, sparks, and open flames.[\[6\]](#)

Diagram 1: Safe Handling Workflow

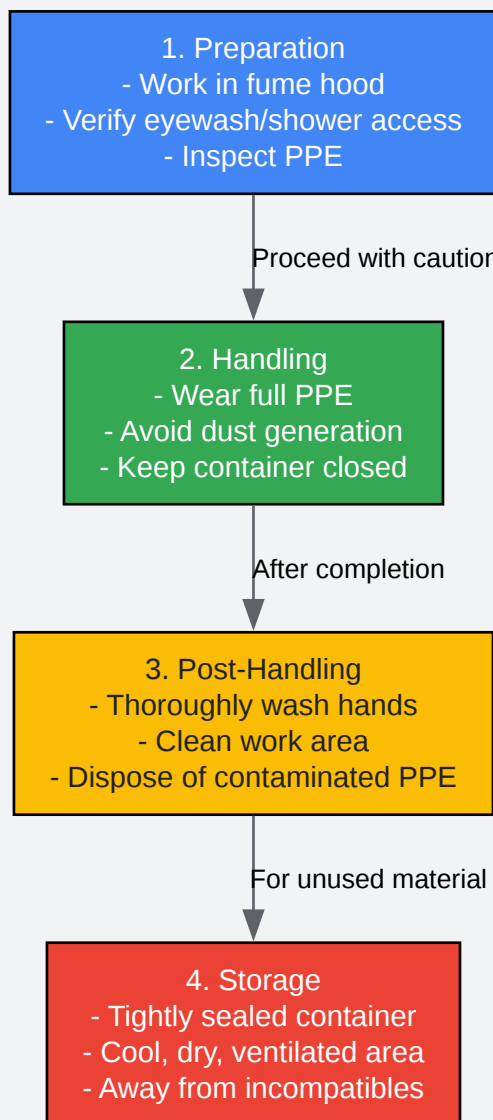


Diagram 2: Emergency Response Protocol

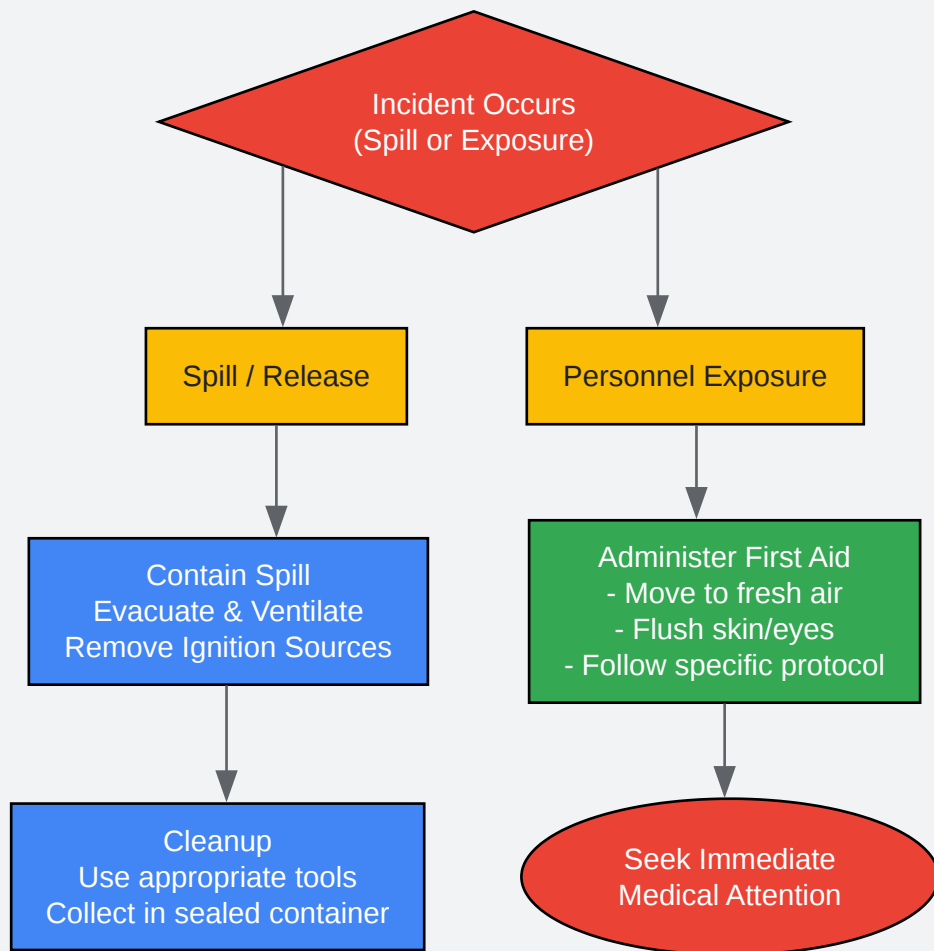
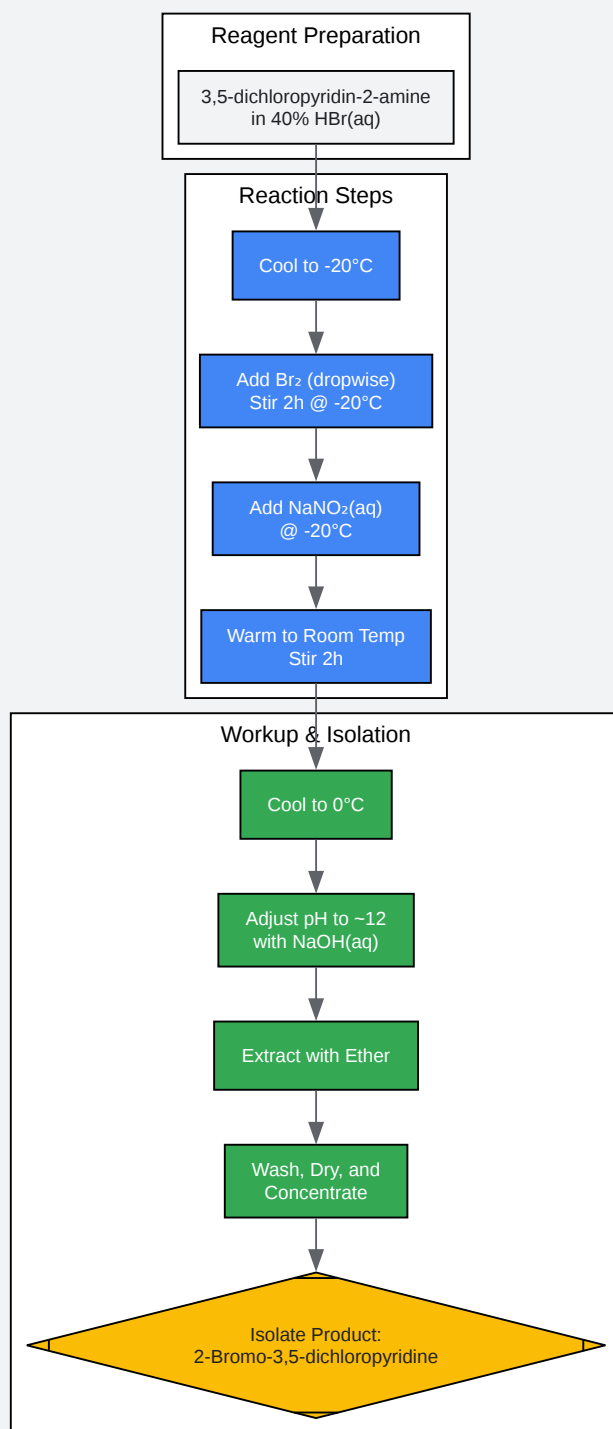


Diagram 3: Experimental Workflow for Synthesis

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References

- 1. 2-Bromo-3,5-dichloropyridine | 14482-51-0 [chemicalbook.com]
- 2. 5-Bromo-2,3-dichloropyridine | Properties, Uses, Safety Data & Supplier China | Buy High Purity Chemical Online [pipzine-chem.com]
- 3. 2-Bromo-3,5-dichloropyridine | C₅H₂BrCl₂N | CID 817090 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Bromo-3,5-dichloropyridine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 5. capotchem.com [capotchem.com]
- 6. fishersci.com [fishersci.com]
- 7. chemical-label.com [chemical-label.com]
- 8. benchchem.com [benchchem.com]
- 9. 2-Bromo-3,5-dichloropyridine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 10. echemi.com [echemi.com]
- 11. benchchem.com [benchchem.com]
- 12. aksci.com [aksci.com]
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